

# Navigating the Landscape of Research-Grade Solvent Orange 60: A Technical Guide

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## Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B3432604

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For researchers, scientists, and drug development professionals, sourcing high-purity reagents is a critical first step in ensuring experimental reproducibility and success. This in-depth technical guide provides a comprehensive overview of research-grade **Solvent Orange 60**, a fluorescent dye with applications in materials science and potential for broader research use. This document details commercial suppliers, key technical data, safety protocols, and a procedural workflow for procurement and application.

## Introduction to Solvent Orange 60

**Solvent Orange 60** (CAS numbers 61969-47-9 and 6925-69-5) is a perinone-type dye known for its vibrant yellowish-orange fluorescence.<sup>[1][2]</sup> Primarily utilized in the plastics and textile industries for its excellent thermal stability and lightfastness, its fluorescent properties also make it a compound of interest for research applications.<sup>[3][4]</sup> While its use in biological research is not extensively documented, its classification as a fluorescent dye by some suppliers suggests potential applications in areas such as tracer studies or as a fluorescent probe in specific chemical environments.<sup>[5]</sup> This guide aims to provide researchers with the necessary information to procure and utilize research-grade **Solvent Orange 60** effectively and safely.

## Commercial Suppliers of Research-Grade Solvent Orange 60

A number of chemical suppliers offer **Solvent Orange 60**, with some explicitly marketing it for research purposes. When selecting a supplier, it is crucial to obtain a Certificate of Analysis (CoA) to verify the purity and specifications of the lot.

Table 1: Prominent Commercial Suppliers of **Solvent Orange 60**

Supplier	Website	Noted Offerings/Specialties
MedChemExpress	--INVALID-LINK--	Lists Solvent Orange 60 as a fluorescent dye for research use only.
ChemicalBook	--INVALID-LINK--	Provides a platform with multiple suppliers and basic chemical properties.
AK Scientific, Inc.	--INVALID-LINK--	Supplies a range of chemicals for research and development, including a safety data sheet for Solvent Orange 60.
Hangzhou Epsilon Chemical Co.,Ltd	--INVALID-LINK--	Offers "Transparent Orange 3G" with specified solubility data.
Origo Chemical	--INVALID-LINK--	Provides technical data on heat resistance and light fastness in various plastics.
Jinan Ogilvy Chemical Co., Ltd.	--INVALID-LINK--	Specifies a purity of $\geq 99\%$ and provides application information for resins.
Xcolor Pigment	--INVALID-LINK--	Details solubility in various organic solvents and recommended dosages for plastic coloring.
Alan Chemical Industries LTD	--INVALID-LINK--	Lists counter products and applications in various polymers.
Chroma Specialty Chemicals	--INVALID-LINK--	Specializes in pigments and dyes with global warehousing.

## Technical Data and Specifications

The following tables summarize the key quantitative data for **Solvent Orange 60**, compiled from various supplier and database sources. Researchers should always refer to the lot-specific CoA for the most accurate information.

Table 2: General Properties of **Solvent Orange 60**

Property	Value	Source(s)
Chemical Name	12H-Phthaloperin-12-one	
Synonyms	C.I. Solvent Orange 60, Transparent Orange 3G	
CAS Number	61969-47-9, 6925-69-5	
Molecular Formula	C <sub>18</sub> H <sub>10</sub> N <sub>2</sub> O	
Molecular Weight	270.28 g/mol	
Appearance	Orange Powder	
Melting Point	~230 °C	
Heat Resistance	Up to 300 °C	
Light Fastness	Grade 7-8 (on a scale of 1-8)	

Table 3: Solubility of **Solvent Orange 60**

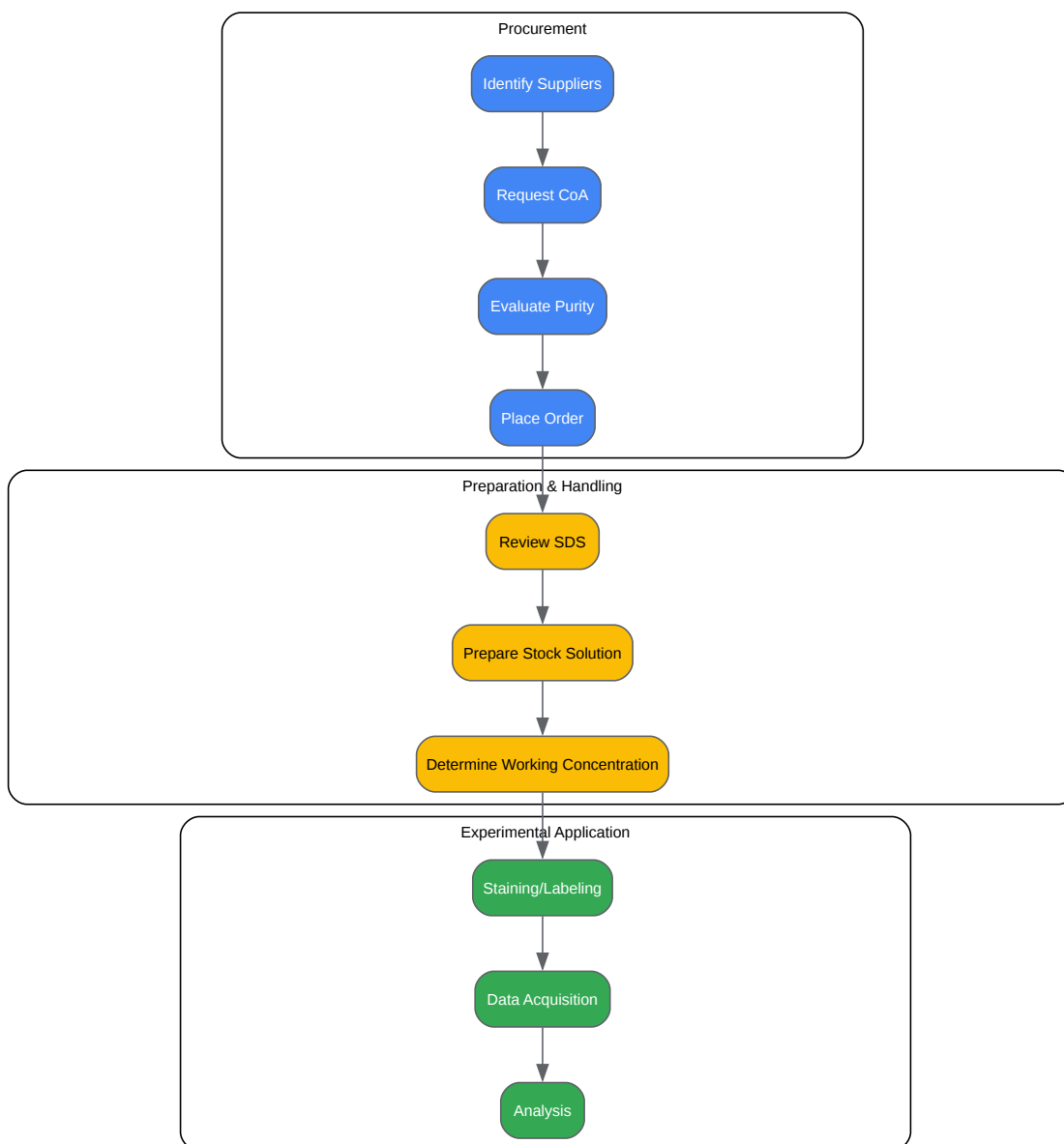
Solvent	Solubility (g/L at 20°C)	Source(s)
Water	Insoluble	
Acetone	2	
Butyl Acetate	2.5	
Methylbenzene (Toluene)	5	
Dichloromethane	10	
Ethyl Alcohol (Ethanol)	0.8 (slightly soluble)	
Chloroform	Slightly soluble	
Benzene	Slightly soluble	
Xylene	Slightly soluble	

## Experimental Protocols and Methodologies

While specific, peer-reviewed experimental protocols for the use of **Solvent Orange 60** in a biological research context are not widely published, its properties as a fluorescent dye suggest potential avenues for investigation. The following sections provide general methodologies that can be adapted by researchers.

## General Workflow for Procurement and Use of Research-Grade Dyes

The following diagram outlines a typical workflow for sourcing and utilizing a research-grade chemical like **Solvent Orange 60**.



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**Figure 1:** General workflow for procuring and using research-grade **Solvent Orange 60**.

## Preparation of a Stock Solution

Due to its poor solubility in water, stock solutions of **Solvent Orange 60** should be prepared in a suitable organic solvent.

#### Methodology:

- Consult the supplier's data sheet or the solubility table (Table 3) to select an appropriate solvent (e.g., Dichloromethane, Toluene, or Acetone).
- Accurately weigh a small amount of **Solvent Orange 60** powder in a fume hood, using appropriate personal protective equipment (PPE) as outlined in the Safety Data Sheet (SDS).
- In a chemical-resistant vial, dissolve the powder in the chosen solvent to a desired high concentration (e.g., 1-10 mg/mL).
- Use sonication or gentle vortexing to ensure complete dissolution.
- Store the stock solution in a tightly sealed, light-protected container at the recommended temperature.

## Potential Research Application: Fluorescent Tracer

Given its fluorescence and insolubility in water, **Solvent Orange 60** could potentially be used as a tracer in non-aqueous systems or for labeling hydrophobic components.

#### General Protocol Outline:

- **System Preparation:** Prepare the non-aqueous liquid or material to be studied.
- **Tracer Introduction:** Introduce a known concentration of the **Solvent Orange 60** stock solution into the system.
- **Mixing/Incubation:** Ensure thorough mixing or allow for an appropriate incubation period for the dye to distribute or label the target components.
- **Fluorescence Detection:** Use a fluorometer or fluorescence microscope with appropriate excitation and emission filters to detect the signal from **Solvent Orange 60**. The optimal

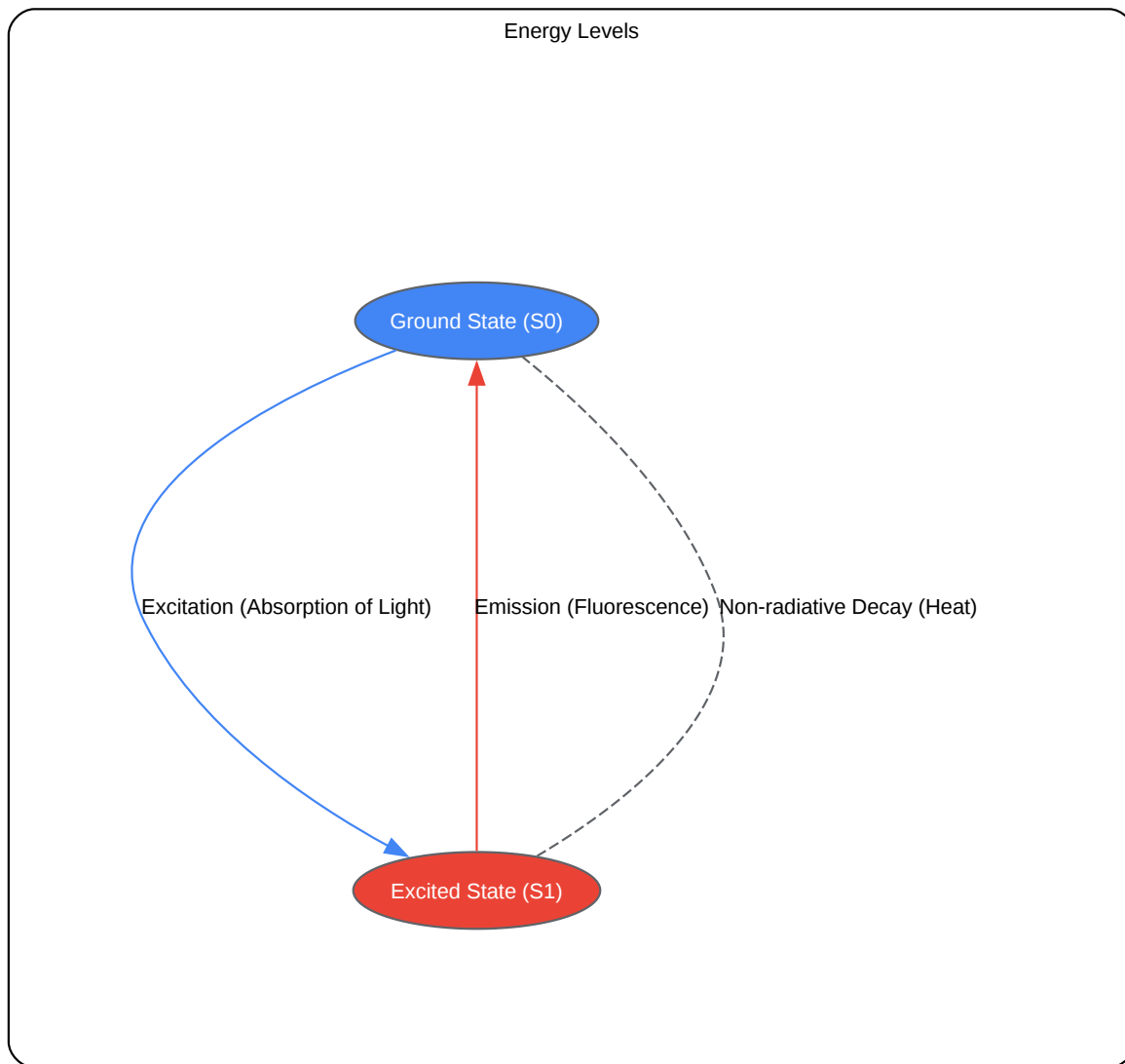
excitation and emission wavelengths would need to be determined experimentally, but are expected to be in the blue-green for excitation and orange-red for emission.

- Data Analysis: Quantify the fluorescence intensity to determine the concentration or distribution of the dye.

## The Principle of Fluorescence

The utility of **Solvent Orange 60** as a fluorescent dye is based on its ability to absorb light at a specific wavelength and then emit light at a longer wavelength. This principle is fundamental to its application in any fluorescence-based assay.





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**Figure 2:** Jablonski diagram illustrating the basic principle of fluorescence.

## Safety and Handling

**Solvent Orange 60** requires careful handling in a laboratory setting. It is important to consult the Safety Data Sheet (SDS) provided by the supplier before use.

Key Safety Precautions:

- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.
- Ventilation: Handle the powder in a chemical fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition. Keep the container tightly closed.
- First Aid: In case of eye or skin contact, flush with plenty of water for at least 15 minutes. If inhaled, move to fresh air. If ingested, rinse mouth with water. Seek medical attention if irritation persists.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

It is also important to note that **Solvent Orange 60** has been identified as a potent contact sensitizer in some individuals, particularly in the context of its use in plastics for items like eyeglass frames. Researchers with known skin sensitivities should exercise extra caution.

## Conclusion

**Solvent Orange 60** is a readily available fluorescent dye with well-characterized properties for applications in materials science. While its use in biological research is not yet established, its strong fluorescence and hydrophobicity present opportunities for novel applications in non-aqueous systems. By carefully selecting a reputable supplier, verifying product purity, and adhering to safety guidelines, researchers can effectively incorporate this compound into their studies. The general protocols and data provided in this guide serve as a starting point for developing specific experimental procedures tailored to the unique needs of a research project.

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## References

- 1. SOLVENT ORANGE 60 | 61969-47-9 [chemicalbook.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Solvent Orange 60 [nogilvychem.com]
- 4. Solvent orange 60|CAS NO.61969-47-9/6925-69-5 [xcolorpigment.com]
- 5. medchemexpress.com [medchemexpress.com]
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